Natural Sources of Jaceoside Flavonoid Glycoside: An In-Depth Technical Guide

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Compound of Interest		
Compound Name:	*Jaceoside*	
CAS No.:	*25474-11-7*	
Cat. No.:	*B14098409*	*Get Quote*

Executive Summary

Jaceoside (Jaceosidin-7-O-β-D-glucopyranoside) is a bioactive flavonoid glycoside primarily isolated from the Asteraceae and Lamiaceae plant families. It serves as the 7-O-glucoside derivative of the aglycone jaceosidin (5,7,4'-trihydroxy-6,3'-dimethoxyflavone).[1] While the aglycone has been extensively studied for its anti-inflammatory, anti-allergic, and anti-cancer properties (specifically targeting endometrial and oral squamous cell carcinomas), the glycoside form, **Jaceoside**, represents a critical storage and transport metabolite within the plant, offering distinct solubility and pharmacokinetic profiles.

This guide provides a rigorous technical analysis of **Jaceoside**'s natural reservoirs, extraction methodologies, and biosynthetic pathways, designed for researchers in phytochemistry and drug discovery.

Chemical Identity & Structural Characterization

Understanding the precise chemical structure is prerequisite to isolation. **Jaceoside** is characterized by a methoxylated flavone backbone with a sugar moiety attached at the C-7 position.

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Attribute	Specification
Common Name	Jaceoside
IUPAC Name	5,7,4'-trihydroxy-6,3'-dimethoxyflavone-7-O-β-D-glucopyranoside
Aglycone	Jaceosidin (4',5,7-trihydroxy-3',6-dimethoxyflavone)
Glycone	Glucose (attached via O-glycosidic linkage at C-7)
Molecular Formula	$C_{23}H_{24}O_{12}$
Key Structural Features	[1][2][3][4][5][6][7][8][9][10] • C-6 and C-3' Methoxy groups ($-OCH_3$)[2]• C-5 and C-4' Hydroxyl groups (-OH)• C-7 O-Glucoside linkage
Isomer	Isojaceoside (Jaceosidin-4'-O-glucoside) - often co-occurs

Botanical Reservoirs (Natural Sources)

Jaceoside is not ubiquitously distributed; it is chemotaxonomically concentrated in specific genera within Asteraceae and Lamiaceae.

Primary Sources (Asteraceae)

The genus Artemisia is the most prolific source, where **Jaceoside** accumulates in aerial parts, often alongside its aglycone and other polymethoxylated flavonoids.

- Artemisia frigida (Fringed Sage):[1]
  - Part Used: Aerial parts (leaves/stems).[1][11][7]
  - Yield Context: Low abundance. Research indicates yields of approximately ~11 mg pure compound from 3 kg of dried plant material, necessitating high-efficiency isolation protocols.

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- Co-occurring Metabolites: Iso**jaceoside**, Chrysoeriol-7-O-glucoside.

- Artemisia cina (Levant Wormwood):
  - Part Used: Leaves (aqueous infusion).[6][12]
  - Relevance: Identified via HPLC-ESI-QTOF-MS as a tentative constituent in aqueous extracts used for anti-parasitic applications.
- Centipeda minima (Small Centipeda):
  - Part Used: Whole plant.[13][14]
  - Relevance: A traditional medicinal herb where **Jaceoside** contributes to the anti-inflammatory profile alongside sesquiterpene lactones (e.g., brevilin A).
- Chrysophthalmum montanum:
  - Relevance: Flowers contain **Jaceoside**, which has demonstrated inhibition of NO production in LPS-stimulated macrophages.[7][10]

Secondary Sources (Lamiaceae)

- Phlomis kurdica:
  - Part Used: Aerial parts.[1][7]
  - Relevance: **Jaceoside** (Jaceosidin-7-O-glucoside) has been isolated alongside phenylpropanoids, contributing to the plant's lactate dehydrogenase (LDH) inhibitory activity.

Extraction & Purification Methodologies

The isolation of **Jaceoside** requires a protocol that separates it from the highly lipophilic aglycones (like Jaceosidin) and highly polar primary metabolites. The following protocol is a synthesized standard operating procedure (SOP) based on Artemisia isolation workflows.

Protocol: Bioassay-Guided Fractionation

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Objective: Isolate high-purity **Jaceoside** from Artemisia aerial parts.

Step 1: Preparation & Defatting

- Maceration: Pulverize dried aerial parts (e.g., 3 kg).
- Defatting: Extract with n-Hexane (1:10 w/v ratio) x 3 times at room temperature.
  - Purpose: Removes lipids, chlorophyll, and non-polar volatiles. Discard hexane fraction (or save for essential oil analysis).

Step 2: Differential Solvent Extraction

- Chloroform Extraction: Extract the residue with Chloroform ($CHCl_3$).
  - Purpose: Removes free aglycones (Jaceosidin, Eupatilin) and polymethoxylated flavones.
- Ethyl Acetate Extraction (Target Fraction): Extract the remaining residue with Ethyl Acetate (EtOAc).[1]
  - Purpose: This fraction is rich in flavonoid monoglycosides, including **Jaceoside**.[15]
- Concentration: Evaporate the EtOAc fraction to dryness under reduced pressure (Rotary Evaporator, <40°C).

Step 3: Chromatographic Isolation

- Polyamide Column Chromatography:
  - Load EtOAc extract onto a Polyamide 6 column.
  - Elution Gradient: H_2O → EtOH (30% → 60% → 90%).[1]
  - Target: The 60% Ethanol fraction typically contains the flavonoid glycosides.
- Silica Gel Flash Chromatography:
  - Fractionate the 60% EtOH eluate on Silica Gel (SiO_2).[1]

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- Mobile Phase: Hexane:EtOAc gradient (100:0 → 50:50).[1]
- Observation: **Jaceoside** typically elutes in mid-polarity fractions (e.g., 70:30 to 65:35 Hexane:EtOAc).[1]

- Preparative HPLC (Final Purification):
  - Column: C18 Reverse Phase (e.g., LiChrospher RP-18).
  - Mobile Phase: Acetonitrile (ACN) and Water (H_2O) gradient.
  - Detection: UV at 330 nm.[1]
  - Retention Time: **Jaceoside** elutes distinctly from Iso**jaceoside** (4'-O-glucoside). Note: In A. frigida protocols, **Jaceoside** elutes at ~21.0 min under 30-100% ACN gradient conditions.

Biosynthetic Context

The biosynthesis of **Jaceoside** involves a highly specific sequence of hydroxylation, O-methylation, and O-glycosylation. The pathway branches from the central flavone synthase backbone.

Pathway Diagram

The following diagram illustrates the logical biosynthetic progression from Apigenin to **Jaceoside**.

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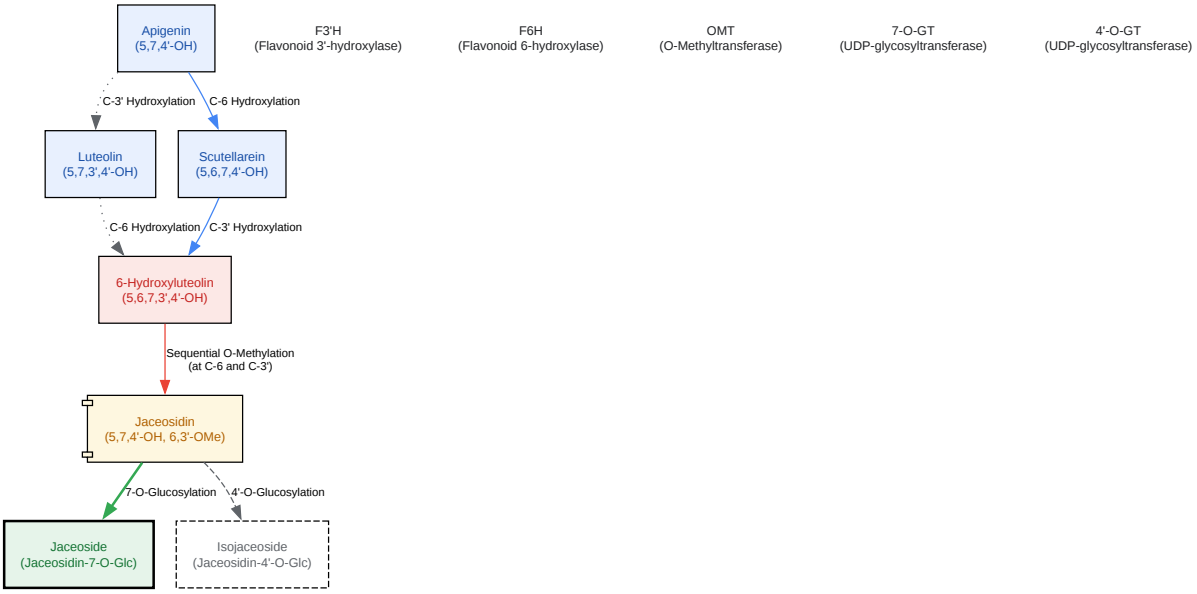

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Caption: Biosynthetic pathway of **Jaceoside** showing critical hydroxylation, methylation, and glycosylation steps from Apigenin precursors.

Therapeutic Implications & Mechanism of Action

While **Jaceoside** is the glycosidic form, it acts as a prodrug or a stable transport form. Upon ingestion, hydrolysis by intestinal β-glucosidases releases the bioactive aglycone, Jaceosidin.

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Anti-Inflammatory Signaling

Jaceoside and its aglycone inhibit the NF-κB pathway.[7] In LPS-stimulated macrophages (RAW 264.7 cells), these compounds suppress the degradation of IκB-α, thereby preventing the nuclear translocation of p65/p50 subunits. This results in the downregulation of pro-inflammatory cytokines:

- iNOS (Inducible Nitric Oxide Synthase) → Reduced NO production.[7]
- COX-2 (Cyclooxygenase-2) → Reduced Prostaglandin E2.

Anti-Cancer Potential

Research highlights Jaceosidin's efficacy in Endometrial and Oral Squamous Cell Carcinoma.

- Cell Cycle Arrest: Induces G2/M phase arrest by inactivating the Cdc2-Cyclin B1 complex.
- Pathway Modulation: Activates the ATM-Chk1/2 DNA damage response pathway.
- Apoptosis: Increases the Bax/Bcl-2 ratio, triggering the mitochondrial apoptotic pathway.

Pharmacokinetics Note

The glycoside (**Jaceoside**) is generally more water-soluble than Jaceosidin, potentially offering better bioavailability profiles for oral formulations, provided that efficient hydrolysis occurs in the gut microbiome.

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